

# Dimethyl cyclohexane-1,2-dicarboxylate physical properties

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## Compound of Interest

Compound Name: *Dimethyl cyclohexane-1,2-dicarboxylate*

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An In-depth Technical Guide to the Physical Properties of **Dimethyl Cyclohexane-1,2-dicarboxylate**

This technical guide provides a comprehensive overview of the core physical properties of **dimethyl cyclohexane-1,2-dicarboxylate**, a significant compound in various chemical syntheses. The document is intended for researchers, scientists, and professionals in drug development and organic chemistry, offering detailed data, experimental methodologies, and logical workflows.

## Compound Overview

**Dimethyl cyclohexane-1,2-dicarboxylate** ( $C_{10}H_{16}O_4$ ) is a diester of cyclohexanedicarboxylic acid.<sup>[1][2]</sup> It exists as two primary stereoisomers: cis and trans. These isomers, while sharing the same molecular formula and weight, exhibit distinct physical properties due to their different spatial arrangements. The compound is typically a colorless to pale yellow liquid and serves as an important intermediate in organic synthesis.<sup>[2][3]</sup>

## Quantitative Physical Properties

The physical properties of the cis and trans isomers of **dimethyl cyclohexane-1,2-dicarboxylate** are summarized in the table below for clear comparison.

Property	cis-isomer	trans-isomer
CAS Number	1687-29-2[1][2]	3205-35-4[4]
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O <sub>4</sub> [1][2]	C <sub>10</sub> H <sub>16</sub> O <sub>4</sub> [4]
Molecular Weight	200.23 g/mol [1][5]	200.23 g/mol [4]
Appearance	Colorless to almost colorless clear liquid[2][3]	Colorless to light yellow liquid[6]
Density	1.12 g/mL[1][3]	1.10 g/mL[6]
Boiling Point	111 °C @ 5 mmHg[1][3][7]	75 °C @ 0.8 mmHg[6]
Refractive Index	1.4570 - 1.4610[7]	1.4520 - 1.4560[6]
Vapor Pressure	0.0133 mmHg @ 25°C[2]	0.0133 mmHg @ 25°C
Solubility	Insoluble in water; Soluble in organic solvents like ethers and alcohols.	Insoluble in water; Soluble in organic solvents like ethers and alcohols.
Storage	Room Temperature, Sealed in dry conditions.[7]	Room Temperature, Sealed in dry conditions.[6]

## Experimental Protocols

Detailed methodologies for determining key physical properties are outlined below.

### Determination of Density

The density of liquid **dimethyl cyclohexane-1,2-dicarboxylate** can be determined using the pycnometer (density bottle) method or by direct measurement of mass and volume.[8]

Objective: To accurately measure the density (mass per unit volume) of the liquid ester.

Apparatus:

- Analytical balance (accurate to  $\pm 0.001$  g)
- Graduated cylinder (e.g., 25 mL or 50 mL) or a volumetric flask[9]

- Thermometer

- Beaker

Procedure:

- Measure Mass of Empty Cylinder: Place a clean, dry graduated cylinder on the analytical balance and tare the mass to zero, or record the mass ( $m_1$ ).<sup>[8]</sup>
- Measure Volume of Liquid: Carefully pour a specific volume of **dimethyl cyclohexane-1,2-dicarboxylate** into the graduated cylinder (e.g., 20 mL). Read the volume ( $V$ ) from the bottom of the meniscus at eye level to avoid parallax error.<sup>[8][9]</sup>
- Measure Mass of Filled Cylinder: Place the graduated cylinder containing the liquid back on the balance and record the new mass ( $m_2$ ).<sup>[8]</sup>
- Calculate Mass of Liquid: The mass of the liquid ( $m$ ) is calculated by subtracting the mass of the empty cylinder from the mass of the filled cylinder ( $m = m_2 - m_1$ ).<sup>[9]</sup>
- Calculate Density: Use the formula  $\rho = m/V$  to calculate the density.<sup>[8]</sup>
- Record Temperature: Measure and record the ambient temperature, as density is temperature-dependent.
- Repeatability: For accuracy, repeat the measurement at least three times and calculate the average density.<sup>[9]</sup>

## Determination of Boiling Point

The boiling point is a critical indicator of purity for esters.<sup>[10]</sup> The reflux or distillation method can be employed for its determination.<sup>[11]</sup>

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Distillation flask or round-bottomed flask (e.g., 50 mL)

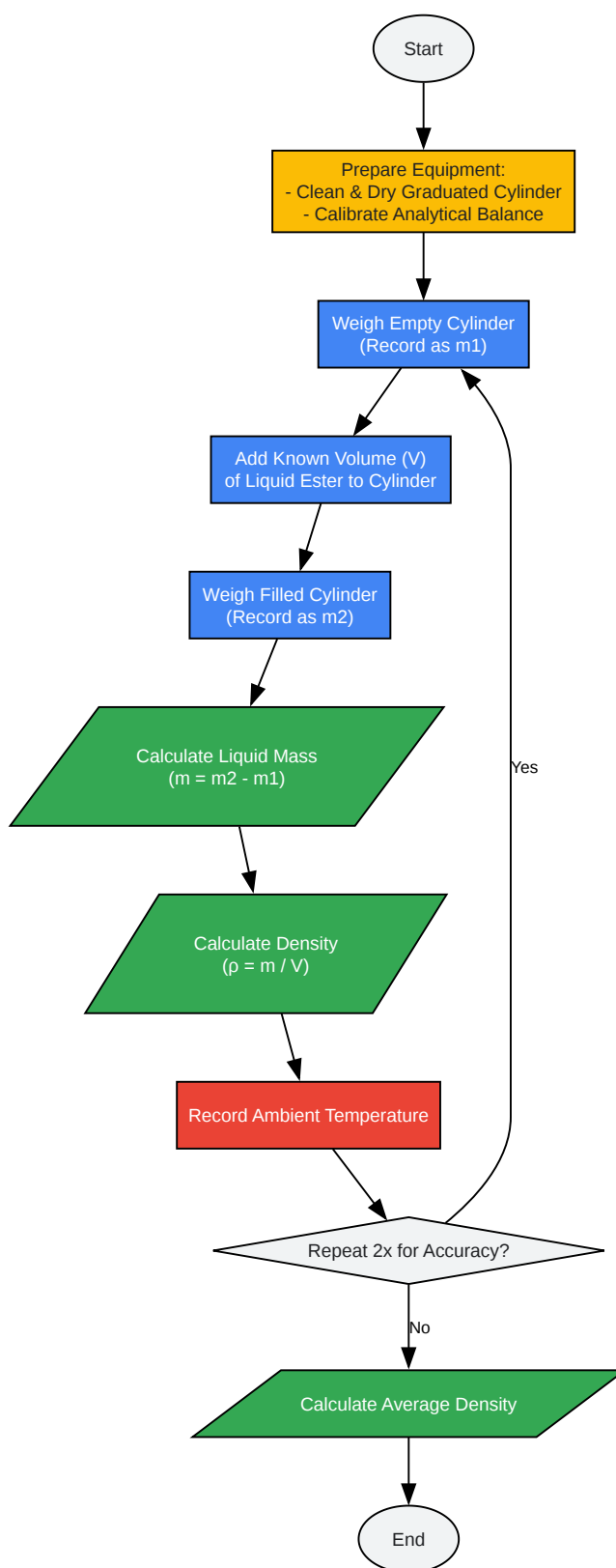
- Condenser
- Thermometer (placed correctly with the bulb just below the side arm of the distillation head)
- Heating mantle or sand bath[11]
- Boiling chips or a magnetic stir bar[11]
- Receiving flask

#### Procedure:

- Setup: Assemble a simple distillation apparatus. Place approximately 5-10 mL of **dimethyl cyclohexane-1,2-dicarboxylate** and a few boiling chips into the distillation flask.[11]
- Heating: Gently heat the flask. The liquid will begin to boil and its vapor will rise.
- Temperature Stabilization: Observe the thermometer. The temperature will rise and then stabilize as the vapor surrounds the thermometer bulb and the liquid begins to condense and collect in the receiving flask.[12]
- Record Boiling Point: The stable temperature recorded during the distillation of the bulk of the liquid is the boiling point.[11]
- Record Atmospheric Pressure: Record the barometric pressure, as boiling point varies with pressure. The boiling points listed in the table are at reduced pressures (vacuum distillation).

## Workflow Visualization

The following diagram illustrates the logical workflow for the experimental determination of liquid density.



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Caption: Workflow for Experimental Determination of Liquid Density.

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